

An In-depth Technical Guide to Methyl trans-4-Aminocyclohexanecarboxylate Hydrochloride

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Compound of Interest

Compound Name:	Methyl trans-4-Aminocyclohexanecarboxylate Hydrochloride
CAS No.:	61367-07-5
Cat. No.:	B555816

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Introduction

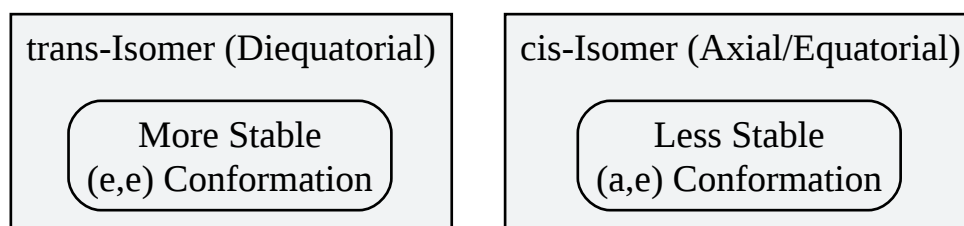
Methyl trans-4-Aminocyclohexanecarboxylate Hydrochloride is a bifunctional organic compound of significant interest in modern medicinal chemistry and organic synthesis.[1] It serves as a high-value building block, providing a rigid and well-defined three-dimensional scaffold essential for the construction of complex pharmaceutical agents.[2] The molecule's structure incorporates a trans-1,4-disubstituted cyclohexane ring, which offers a conformationally constrained framework, a primary amine hydrochloride for stable handling and versatile derivatization, and a methyl ester for further modification. These features make it an invaluable starting material for synthesizing molecules where precise spatial orientation of functional groups is critical for biological activity. This guide provides a comprehensive technical overview of its properties, synthesis, characterization, and strategic applications in drug development.

Physicochemical and Structural Properties

The utility of this compound is fundamentally dictated by its structural and chemical characteristics. The hydrochloride salt form enhances its stability and aqueous solubility, simplifying handling and formulation compared to the free base. The trans stereochemistry of the substituents on the cyclohexane ring forces them into a diequatorial orientation in the stable chair conformation, a critical feature for its application in drug design.

Conformational Analysis

The cyclohexane ring predominantly exists in a low-energy chair conformation. For 1,4-disubstituted cyclohexanes, the trans isomer is significantly more stable than the cis isomer because both substituents can occupy equatorial positions, minimizing steric hindrance.^[3] This diequatorial arrangement (e,e) avoids the energetically unfavorable 1,3-diaxial interactions that would occur if either group were in an axial position.^{[3][4]} This inherent conformational rigidity is a key reason for its use as a scaffold, as it reduces the entropic penalty upon binding to a biological target by pre-organizing the pharmacophoric groups in a defined spatial orientation.^[5]



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Caption: Stability of trans vs. cis 1,4-disubstituted cyclohexanes.

Key Physicochemical Data

A summary of the core physicochemical properties is provided below. This data is essential for planning synthetic reactions, purification, and formulation development.

Property	Value	Source(s)
IUPAC Name	methyl 4-aminocyclohexane-1-carboxylate;hydrochloride	[6]
Synonyms	trans-4-Aminocyclohexanecarboxylic Acid Methyl Ester Hydrochloride	
CAS Number	61367-07-5	[1]
Molecular Formula	C ₈ H ₁₆ ClNO ₂	[7]
Molecular Weight	193.67 g/mol	[7]
Appearance	White to off-white crystalline solid	[6]
Melting Point	231 - 237 °C	[1][8]
Boiling Point	255.4 °C at 760 mmHg (for free base)	[7]
Solubility	Soluble in water.	[9]
Storage	Store at room temperature in a dry, dark place.	[10]

Synthesis and Purification

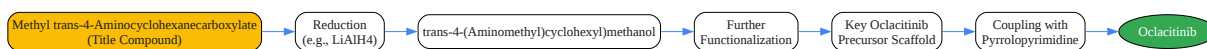
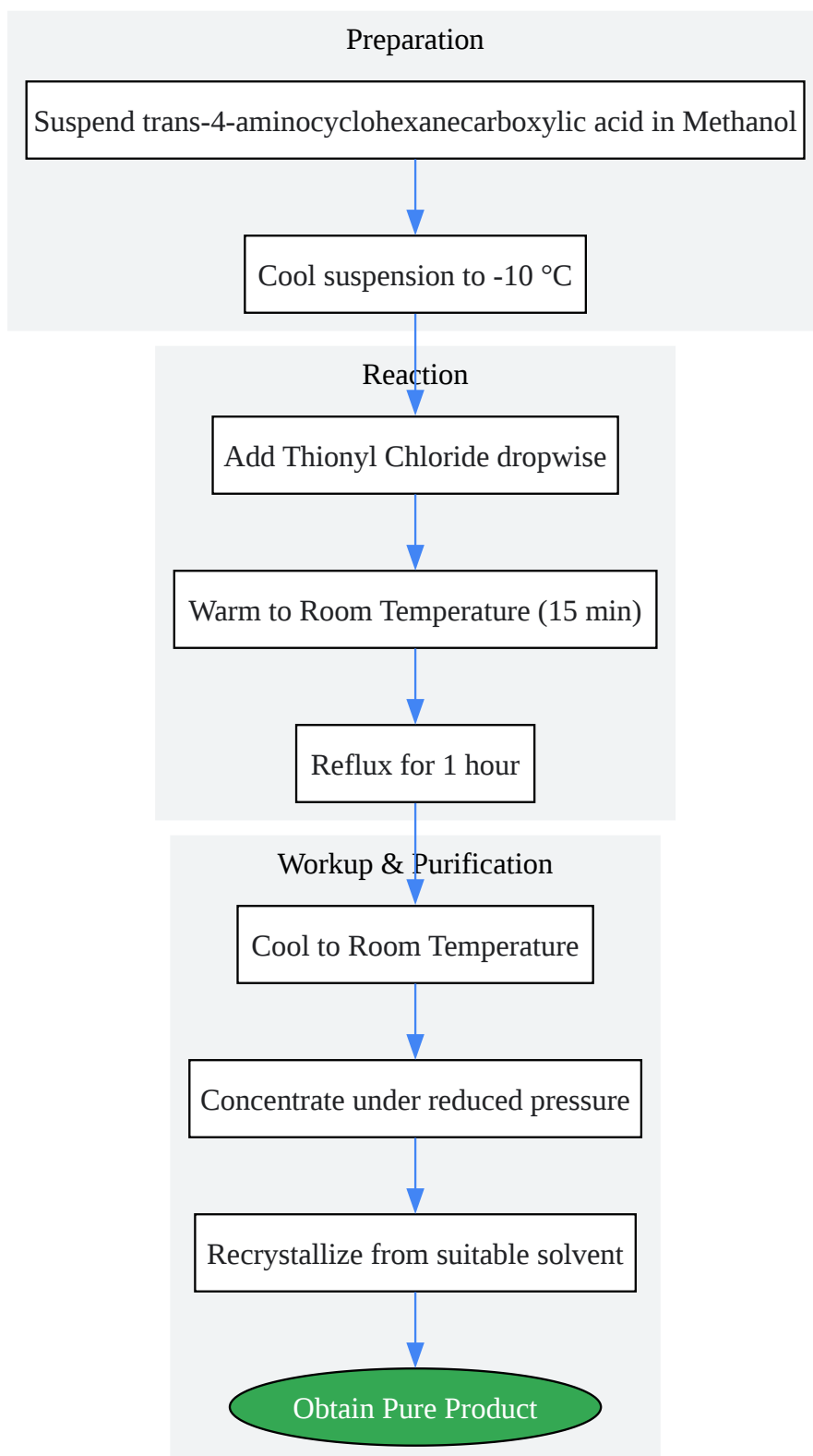
The most common and efficient laboratory-scale synthesis of **Methyl trans-4-Aminocyclohexanecarboxylate Hydrochloride** involves the direct esterification of the parent amino acid, trans-4-aminocyclohexanecarboxylic acid.

Causality Behind Experimental Choices

- Starting Material:trans-4-Aminocyclohexanecarboxylic acid is used to ensure the desired stereochemistry is retained in the final product.

- **Reagent:** Thionyl chloride (SOCl_2) is a highly effective reagent for this transformation. It reacts with methanol to form methyl chloroformate and HCl in situ. The generated HCl acts as the catalyst for the Fischer esterification. The use of SOCl_2 ensures the reaction goes to completion by converting the carboxylic acid to a more reactive acyl chloride intermediate, while also providing the necessary acid catalyst and forming the final hydrochloride salt.
- **Solvent:** Methanol serves as both the reactant and the solvent, maximizing the concentration of the esterifying agent and driving the equilibrium towards the product.
- **Temperature Control:** The initial cooling to $-10\text{ }^\circ\text{C}$ is critical to control the exothermic reaction between thionyl chloride and methanol. The subsequent refluxing provides the necessary activation energy for the esterification to proceed to completion in a reasonable timeframe.^[9]
- **Workup:** Concentration under reduced pressure is sufficient to remove the volatile solvent and byproducts (SO_2 and excess HCl), yielding the crude product.
- **Purification:** Recrystallization is the preferred method for purification. The choice of solvent (e.g., ethanol, methanol/ethyl acetate) is critical and should be selected to ensure the compound is highly soluble at high temperatures but sparingly soluble at low temperatures, allowing for the formation of pure crystals upon cooling.

Experimental Protocol: Esterification with Thionyl Chloride



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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl trans-4-Aminocyclohexanecarboxylate Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b555816/docs#an-in-depth-technical-guide-to-methyl-trans-4-aminocyclohexanecarboxylate-hydrochloride>]

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